Physicochemical Properties of Cesium Sodium Chloride Solutions: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Cesium;sodium;chloride	
Cat. No.:	B15348429	Get Quote

This technical guide provides a comprehensive overview of the core physicochemical properties of aqueous solutions containing cesium chloride (CsCl) and sodium chloride (NaCl). The information is intended for researchers, scientists, and drug development professionals working with these solutions. This guide covers key properties including density, solubility, viscosity, and electrical conductivity, and provides detailed experimental protocols for their measurement.

Data Presentation

The following tables summarize the quantitative data for the physicochemical properties of cesium sodium chloride solutions. Due to the limited availability of experimental data for the transport properties (viscosity and electrical conductivity) of the ternary $CsCl$-$NaCl$-H_2O system, data for the individual binary systems are presented, followed by a discussion on predictive models for mixed electrolyte solutions.

Density of Mixed Cesium Sodium Chloride Solutions

The density of mixed $CsCl$-$NaCl$-H_2O solutions is a function of the concentration of both salts and the temperature. Experimental data for the density of the ternary system at various compositions and temperatures are presented below.

Table 1: Density (g/cm³) of the $CsCl$-$NaCl$-H_2O System at 298.15 K

Mass Fraction CsCl (w_1)	Mass Fraction NaCl (w_2)	Density (g/cm³)
0.0000	0.2648	1.1989
0.0815	0.2013	1.2587
0.1813	0.1411	1.3396
0.2858	0.0898	1.4328
0.4042	0.0486	1.5511
0.5103	0.0229	1.6842
0.6015	0.0000	1.8223

Table 2: Density (g/cm³) of the CsCl-NaCl-H_2O System at 308.15 K

Mass Fraction CsCl (w_1)	Mass Fraction NaCl (w_2)	Density (g/cm³)
0.0000	0.2665	1.1963
0.0911	0.2021	1.2641
0.1923	0.1488	1.3482
0.3011	0.0982	1.4468
0.4189	0.0553	1.5715
0.5281	0.0251	1.7101
0.6203	0.0000	1.8546

Table 3: Density (g/cm³) of the CsCl-NaCl-H_2O System at 318.15 K

Mass Fraction CsCl (w_1)	Mass Fraction NaCl (w_2)	Density (g/cm³)
0.0000	0.2684	1.1936
0.1008	0.2031	1.2697
0.2088	0.1543	1.3615
0.3204	0.1049	1.4658
0.4395	0.0611	1.5982
0.5498	0.0271	1.7423
0.6378	0.0000	1.8868

Solubility in the Cesium Sodium Chloride - Water System

The solubility in the ternary CsCl-NaCl-H_2O system is complex, with the formation of different solid phases depending on the temperature and the relative concentrations of the salts. The following tables present the compositions of the equilibrium liquid phase at different temperatures.

Table 4: Solubility Data for the Ternary System (CsCl + NaCl + H_2O) at 298.15 K

Mass Fraction CsCl (w_1)	Mass Fraction NaCl (w_2)	Solid Phase
0.0000	0.2648	NaCl
0.0815	0.2013	NaCl
0.1813	0.1411	NaCl
0.2858	0.0898	NaCl
0.4042	0.0486	NaCl
0.5103	0.0229	NaCl + CsCl·2NaCl·2H$_2$O
0.5103	0.0229	CsCl·2NaCl·2H$_2$O
0.5511	0.0123	CsCl·2NaCl·2H$_2$O
0.6015	0.0000	CsCl

Table 5: Solubility Data for the Ternary System (CsCl + NaCl + H$_2$O) at 308.15 K

Mass Fraction CsCl (w_1)	Mass Fraction NaCl (w_2)	Solid Phase
0.0000	0.2665	NaCl
0.0911	0.2021	NaCl
0.1923	0.1488	NaCl
0.3011	0.0982	NaCl
0.4189	0.0553	NaCl
0.5281	0.0251	NaCl + CsCl·2NaCl·2H$_2$O
0.5281	0.0251	CsCl·2NaCl·2H$_2$O
0.5702	0.0135	CsCl·2NaCl·2H$_2$O
0.6203	0.0000	CsCl

Table 6: Solubility Data for the Ternary System (CsCl + NaCl + H$_2$O) at 318.15 K

Mass Fraction CsCl (w_1)	Mass Fraction NaCl (w_2)	Solid Phase
0.0000	0.2684	NaCl
0.1008	0.2031	NaCl
0.2088	0.1543	NaCl
0.3204	0.1049	NaCl
0.4395	0.0611	NaCl
0.5498	0.0271	NaCl + CsCl·2NaCl·2H$_2$O
0.5498	0.0271	CsCl·2NaCl·2H$_2$O
0.5896	0.0146	CsCl·2NaCl·2H$_2$O
0.6378	0.0000	CsCl

Table 7: Solubility Data for the Ternary System (NaCl-CsCl-H$_2$O) at 50°C (323.15 K)

Mass % NaCl	Mass % CsCl	Solid Phase
26.90	0.00	NaCl
22.10	14.50	NaCl
16.80	32.40	NaCl
12.30	54.10	NaCl + CsCl
0.00	68.90	CsCl

Viscosity of Cesium Chloride and Sodium Chloride Solutions

Experimental data for the viscosity of the mixed CsCl-NaCl-H$_2$O system is not readily available. Therefore, data for the individual binary solutions are presented below. The viscosity of mixed electrolyte solutions can be estimated using various theoretical models, such as those based on Eyring's absolute rate theory or extensions of the Jones-Dole equation. These models often require parameters derived from the binary solution data.

Tech Support

Table 8: Viscosity (mPa·s) of Aqueous Cesium Chloride (CsCl) Solutions at 25°C (298.15 K)

Molality (mol/kg)	Viscosity (mPa·s)
0.1	0.889
0.5	0.883
1.0	0.878
2.0	0.875
3.0	0.880
5.0	0.915
7.0	0.978
9.0	1.070

Table 9: Viscosity (mPa·s) of Aqueous Sodium Chloride (NaCl) Solutions

Molality (mol/kg)	20°C (293.15 K)	25°C (298.15 K)	30°C (303.15 K)
0.5	1.052	0.933	0.834
1.0	1.105	0.977	0.872
2.0	1.226	1.081	0.963
3.0	1.370	1.204	1.072
4.0	1.540	1.350	1.199
5.0	1.741	1.522	1.347

Electrical Conductivity of Cesium Chloride and Sodium Chloride Solutions

Similar to viscosity, comprehensive experimental data for the electrical conductivity of the ternary $CsCl$-$NaCl$-H_2O system is scarce. The data for the individual binary solutions are

provided below. Predictive models, such as those based on the Mean Spherical Approximation (MSA) theory, can be used to estimate the conductivity of mixed electrolyte solutions.

Table 10: Electrical Conductivity (S/m) of Aqueous Cesium Chloride (CsCl) Solutions at 25°C (298.15 K)

Molality (mol/kg)	Electrical Conductivity (S/m)
0.001	0.0147
0.01	0.1413
0.1	1.307
1.0	11.27
2.0	20.35
5.0	40.20

Table 11: Electrical Conductivity (S/m) of Aqueous Sodium Chloride (NaCl) Solutions at 25°C (298.15 K)

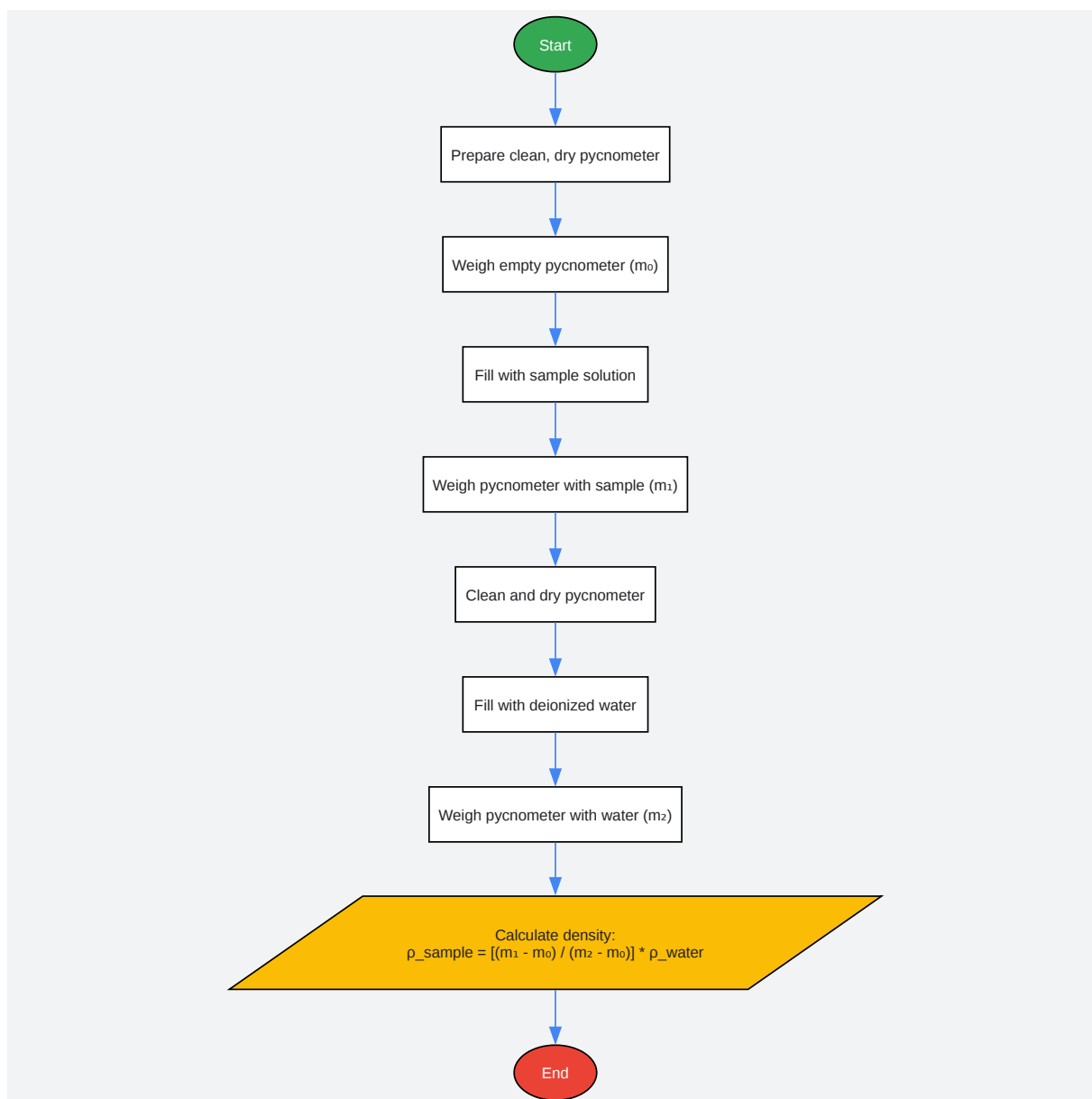| Molality (mol/kg)	Electrical Conductivity (S/m)
0.001	0.0124
0.01	0.119
0.1	1.067
1.0	8.59
2.0	15.22
3.0	20.48
4.0	24.01
5.0	25.73

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of cesium sodium chloride solutions.

Determination of Density

The density of aqueous salt solutions can be accurately measured using a pycnometer or a vibrating tube densitometer.

Protocol: Density Measurement using a Pycnometer

- Preparation: Thoroughly clean and dry the pycnometer and its stopper.

- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer (m_0).

- Mass of Pycnometer with Sample: Fill the pycnometer with the sample solution, ensuring no air bubbles are present. Insert the stopper, allowing excess liquid to escape through the capillary. Carefully dry the outside of the pycnometer and weigh it (m_1).

- Mass of Pycnometer with Water: Empty and clean the pycnometer. Fill it with deionized water and repeat the weighing procedure (m_2).

- Temperature Control: All measurements should be performed at a constant, known temperature, typically using a thermostatic bath.

- Calculation: The density of the sample solution (ρ_sample) is calculated using the following formula: $\rho\_sample = [(m_1 - m_0) / (m_2 - m_0)] * \rho\_water$ where ρ_water is the known density of water at the measurement temperature.

Start

Prepare clean, dry pycnometer

Weigh empty pycnometer (m_0)

Fill with sample solution

Weigh pycnometer with sample (m_1)

Clean and dry pycnometer

Fill with deionized water

Weigh pycnometer with water (m_2)

Calculate density:
$\rho\_sample = [(m_1 - m_0) / (m_2 - m_0)] * \rho\_water$

End

Click to download full resolution via product page

Caption: Workflow for density measurement using a pycnometer.

     Tech Support

Determination of Solubility (Isothermal Evaporation Method)

The isothermal evaporation method is a common technique for determining the phase equilibria and solubility in ternary salt-water systems.

Protocol: Isothermal Evaporation Method

- Sample Preparation: Prepare a series of solutions with varying ratios of CsCl and NaCl in deionized water.

- Equilibration: Place the solutions in a constant temperature bath and allow them to equilibrate with gentle stirring. The temperature should be controlled to within ±0.1 K.

- Isothermal Evaporation: Allow the solvent (water) to evaporate slowly at a constant temperature. This will cause the concentration of the salts to increase until the solution becomes saturated and solid phases begin to precipitate.

- Sampling: Once equilibrium is reached (i.e., the composition of the liquid phase remains constant over time), carefully extract a sample of the supernatant liquid and a sample of the wet solid residue.

- Composition Analysis: Analyze the composition (mass fractions of CsCl, NaCl, and H_2O) of the liquid and solid phases using appropriate analytical techniques (e.g., gravimetric analysis, ion chromatography, or titration).

- Phase Diagram Construction: Plot the compositions of the liquid and solid phases on a ternary phase diagram to determine the solubility curves and identify the solid phases present at equilibrium.
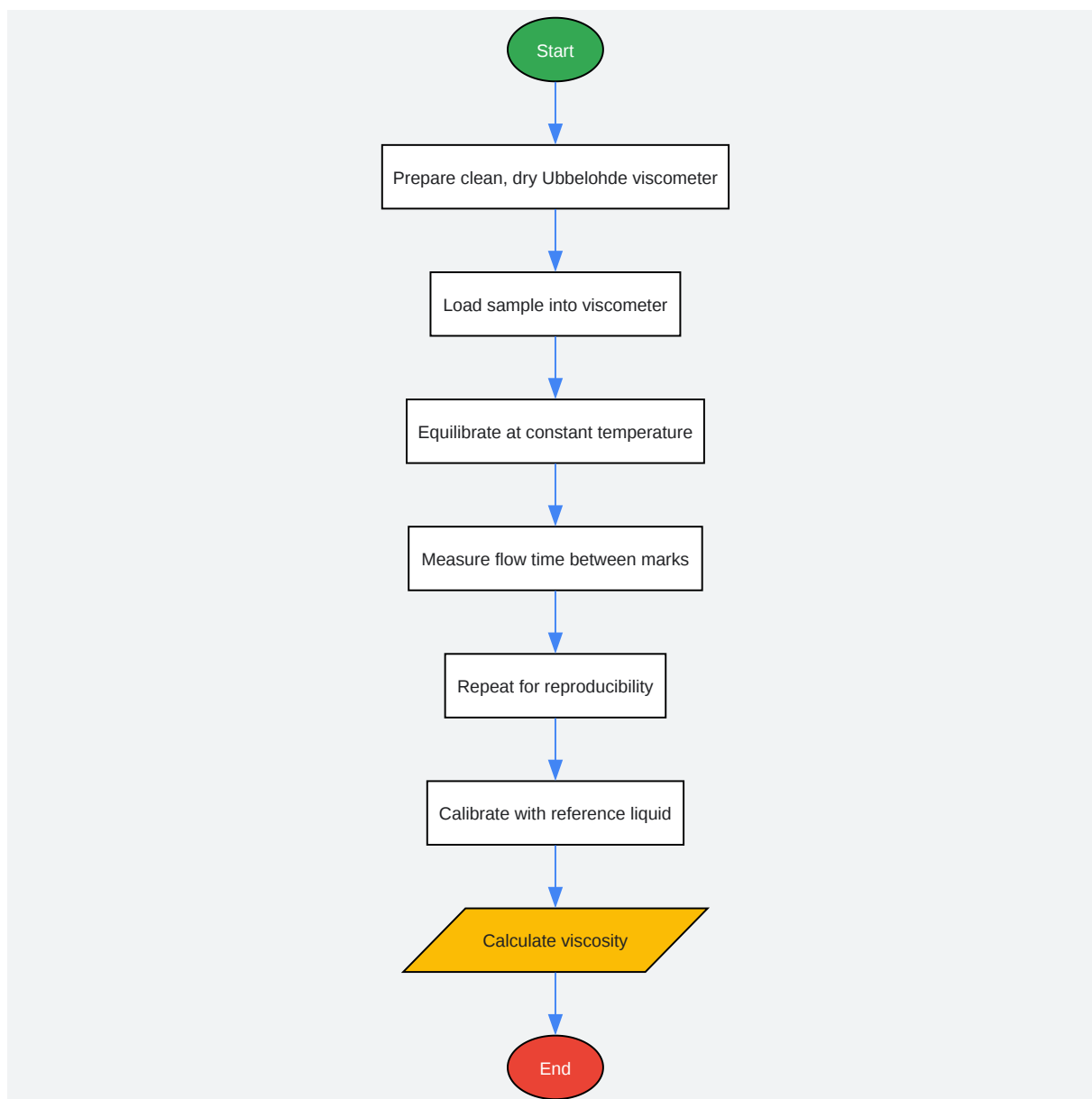
Caption: Workflow for solubility determination using the isothermal evaporation method.

Determination of Viscosity

The viscosity of electrolyte solutions can be measured using various types of viscometers, with the Ubbelohde capillary viscometer being a common choice for its accuracy.

Protocol: Viscosity Measurement using an Ubbelohde Viscometer

- Preparation: Clean the Ubbelohde viscometer thoroughly and dry it completely.

- Sample Loading: Introduce a precise volume of the sample solution into the viscometer.

- Temperature Equilibration: Place the viscometer in a constant temperature bath and allow the sample to reach thermal equilibrium.

- Flow Time Measurement: Draw the liquid up into the measuring bulb. Measure the time it takes for the liquid meniscus to pass between two calibrated marks as it flows back down under gravity.

- Repeat Measurements: Repeat the flow time measurement several times to ensure reproducibility.

- Calibration: Perform the same procedure with a reference liquid of known viscosity (e.g., deionized water) at the same temperature.

- Calculation: The kinematic viscosity (ν) of the sample is calculated using the equation: $\nu = K * t$ where K is the viscometer constant (determined from the reference liquid) and t is the average flow time of the sample. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the solution ($\eta = \nu * \rho$).
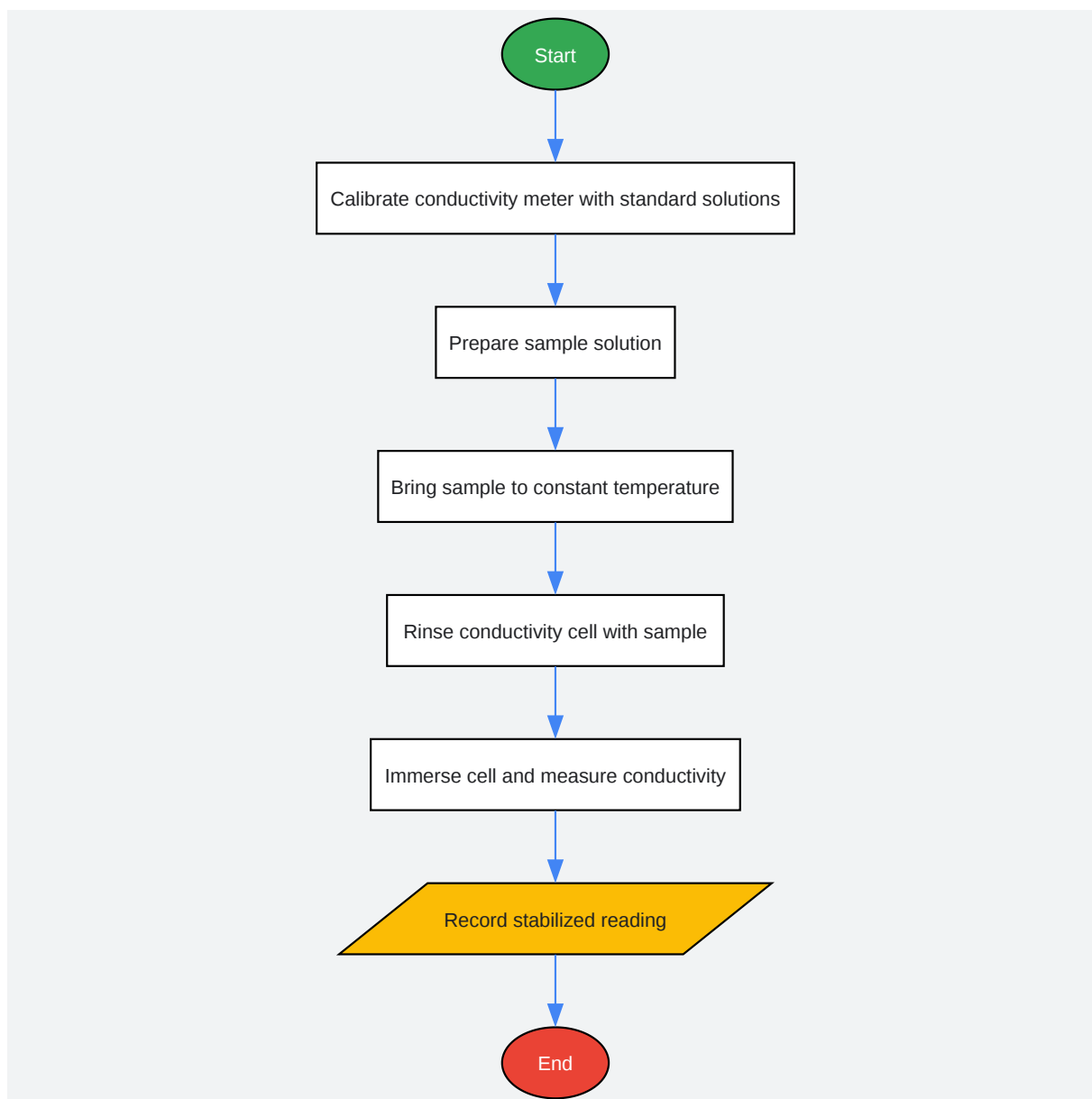
Caption: Workflow for viscosity measurement using an Ubbelohde viscometer.

Determination of Electrical Conductivity

The electrical conductivity of electrolyte solutions is measured using a conductivity meter, which consists of a conductivity cell and a meter that measures the resistance of the solution.

Protocol: Electrical Conductivity Measurement

- Calibration: Calibrate the conductivity meter using standard solutions of known conductivity (e.g., potassium chloride solutions).

- Sample Preparation: Prepare the cesium sodium chloride solutions of desired concentrations.

- Temperature Control: Bring the sample solutions to a constant and known temperature using a thermostatic bath, as conductivity is highly dependent on temperature.

- Measurement: Rinse the conductivity cell with a portion of the sample solution. Immerse the cell in the sample solution, ensuring the electrodes are fully submerged and there are no air bubbles.

- Record Reading: Allow the reading on the conductivity meter to stabilize and then record the value.

- Data Analysis: The measured conductivity can be used to study the effects of concentration on ion mobility and association.

Caption: Workflow for electrical conductivity measurement.

- To cite this document: BenchChem. [Physicochemical Properties of Cesium Sodium Chloride Solutions: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b15348429#physicochemical-properties-of-cesium-sodium-chloride-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com